

Safe Disposal of ATP Disodium Salt Hydrate: A Comprehensive Guide

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Compound of Interest

Compound Name: ATP disodium salt hydrate

Cat. No.: B1340535

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Adenosine 5'-triphosphate (ATP) disodium salt hydrate is a common reagent in many molecular biology and biochemistry laboratories. While some sources classify it as non-hazardous, others indicate it may cause damage to organs through prolonged or repeated exposure.[1][2] Therefore, prudent laboratory practices and adherence to proper disposal procedures are essential to ensure personnel safety and environmental protection.

Personal Protective Equipment (PPE) and Handling

Before handling **ATP disodium salt hydrate**, it is crucial to wear appropriate personal protective equipment. This includes safety glasses with side shields or goggles, gloves, and a lab coat.[3] Engineering controls, such as ensuring adequate ventilation and using a fume hood, are also recommended to minimize the risk of dust inhalation.[3][4] Avoid creating dust when handling the solid form of the compound.[4][5] In case of contact with skin or eyes, rinse immediately and thoroughly with plenty of water for at least 15 minutes and seek medical attention.[5][6]

Step-by-Step Disposal Procedure

The proper disposal of **ATP disodium salt hydrate** and its contaminated containers should be carried out in accordance with local, regional, and national hazardous waste regulations.[1][7]

- **Unused Material:** Unused or waste **ATP disodium salt hydrate** should be collected in a suitable, sealed, and clearly labeled container for disposal.[3][4] Do not dispose of this

chemical into drains or sewer systems.[1][4] The material can be sent to a licensed chemical destruction plant or disposed of through controlled incineration with flue gas scrubbing.[4]

- **Spills:** In the event of a spill, ventilate the area and wear appropriate PPE.[2] For solid spills, sweep up the material, avoiding dust formation, and place it into a suitable container for disposal.[5][6][7] The spill site should be thoroughly cleaned with a damp towel after the material has been collected.[2]
- **Contaminated Packaging:** Empty containers may retain product residues and should be treated as hazardous waste.[8] Containers can be triple-rinsed (or the equivalent) and then offered for recycling or reconditioning.[4] Alternatively, puncture the packaging to render it unusable for other purposes and dispose of it in a sanitary landfill.[4]

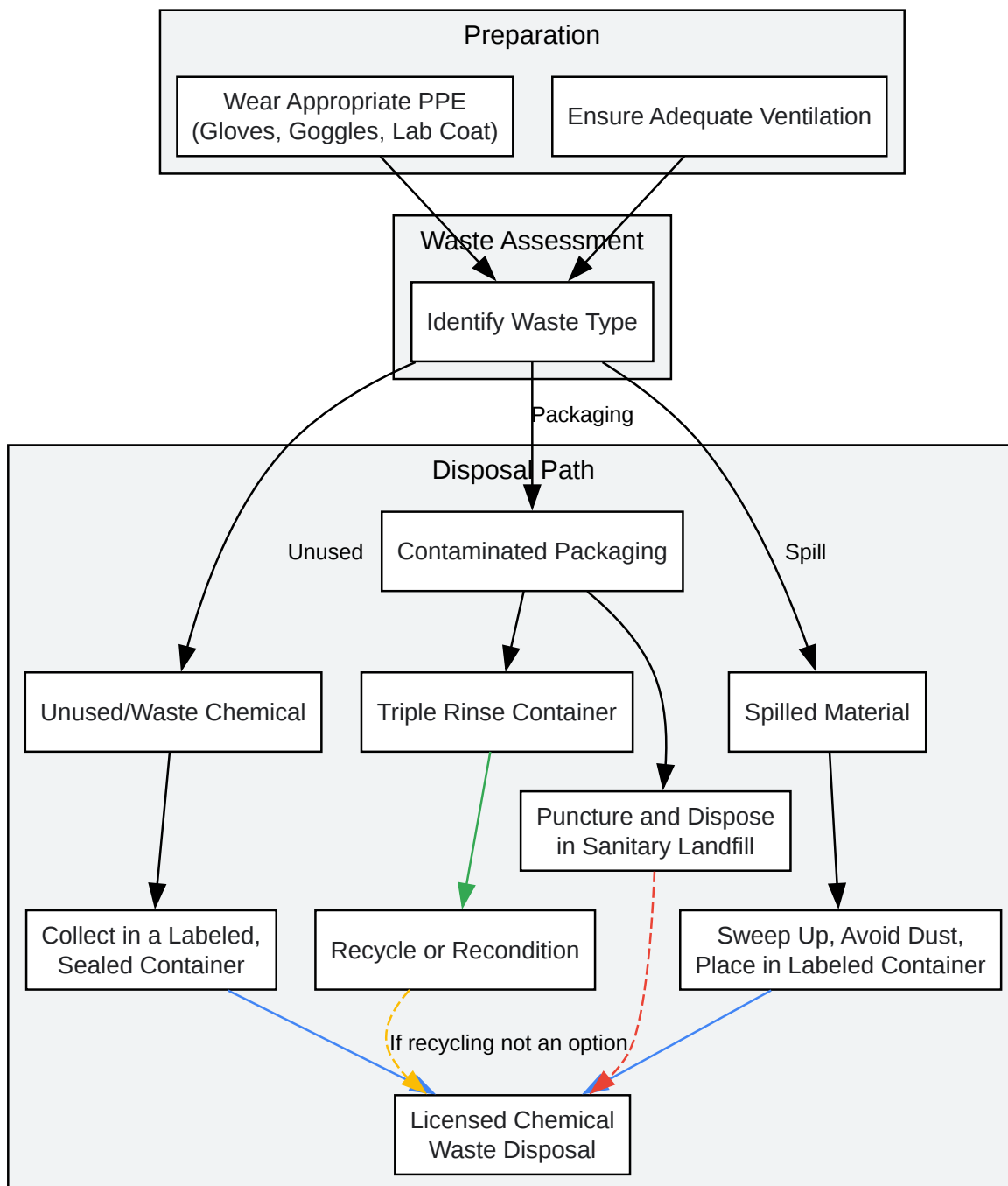
Chemical and Physical Properties

The following table summarizes key quantitative data for **ATP disodium salt hydrate**.

Property	Value
Molecular Formula	C ₁₀ H ₁₄ N ₅ O ₁₃ P ₃ Na ₂ ·3H ₂ O[2][7]
Formula Weight	605.19 g/mol [2]
Melting Point	176 °C[2]
Appearance	White crystalline powder[2]
Solubility	Soluble in water[1][2]

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **ATP disodium salt hydrate**.



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ATP Disodium Salt Hydrate Disposal Workflow

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